

# An In-depth Technical Guide to Tetrakis(dimethoxyboryl)methane

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Compound Name:	Tetrakis(dimethoxyboryl)methane	
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### **Abstract**

**Tetrakis(dimethoxyboryl)methane**, with the systematic name octamethyl methanetetrayltetraboronate, is a unique organoboron compound featuring a central carbon atom bonded to four dimethoxyboryl groups. Its highly functionalized structure makes it a valuable synthetic intermediate in organometallic chemistry and a potential building block for more complex molecules. This guide provides a comprehensive overview of the known properties, synthesis, and reactivity of **tetrakis(dimethoxyboryl)methane**, based on available scientific literature.

## **Chemical and Physical Properties**

The physical and chemical properties of **tetrakis(dimethoxyboryl)methane** are summarized in the table below. It is a solid compound with a relatively low melting point. While some properties have been experimentally determined, others, such as the boiling point and density, are predicted values.



Property	Value	Reference(s)
Molecular Formula	C9H24B4O8	[1]
Molecular Weight	303.53 g/mol	
CAS Number	17936-80-0	-
Appearance	Colorless crystals	[1]
Melting Point	76-78 °C (349-351 K)	[1]
Boiling Point	136.3 ± 40.0 °C (Predicted)	
Density	0.961 ± 0.06 g/cm <sup>3</sup> (Predicted)	-
Solubility	Data not available	_
Thermal Stability	Data not available	_

## **Spectroscopic and Structural Data**

The structural and spectroscopic properties of **tetrakis(dimethoxyboryl)methane** have been partially characterized. The crystal structure has been determined, and <sup>11</sup>B NMR data is available. However, experimental <sup>1</sup>H and <sup>13</sup>C NMR data are not readily found in the surveyed literature.



Parameter	Data	Reference(s)
<sup>11</sup> B NMR (in CCl <sub>4</sub> )	$\delta$ 30.6 (singlet), referenced to $BF_3{\cdot}Et_2O$	[1]
¹H NMR	Data not available	
<sup>13</sup> C NMR	Data not available	
Crystal System	Orthorhombic	[1]
Space Group	Pbcn	[1]
Key Bond Lengths	C-B: 1.5876(16) Å and 1.5905(16) Å	[1]
Molecular Geometry	The central carbon atom exhibits a slightly distorted tetrahedral coordination geometry. The boron atoms have trigonal planar geometries.	[1]

# Synthesis Synthetic Route

**Tetrakis(dimethoxyboryl)methane** was first synthesized by Castle and Matteson in 1969. While the detailed experimental protocol from the original publication is not widely available, the synthesis is understood to proceed via the reaction of a suitable methanide precursor with a boron electrophile.

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